

Flavipin: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Flavipin*

Cat. No.: *B1206907*

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Abstract

Flavipin is a naturally occurring phenolic aldehyde metabolite produced by a variety of fungal species. Possessing a range of potent biological activities, including antioxidant, antifungal, antibiotic, and anticancer properties, **Flavipin** has garnered significant interest within the scientific community. This document provides an in-depth examination of its chemical structure, physicochemical properties, biological functions, and the experimental methodologies used for its isolation and characterization.

Chemical Structure and Physicochemical Properties

Flavipin is a substituted phthalaldehyde, characterized by a benzene ring with two adjacent aldehyde groups, three hydroxyl groups, and one methyl group.

IUPAC Name: 3,4,5-Trihydroxy-6-methylbenzene-1,2-dicarbaldehyde^[1] Molecular Formula:

C₉H₈O₅^{[1][2][3][4]} Canonical SMILES: CC1=C(C(=C(C(=C1O)O)O)C=O)C=O^{[1][2]}

The structural and key physicochemical properties of **Flavipin** are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	196.16 g/mol	[2][3][4]
CAS Number	483-53-4	[1][2][3]
Appearance	Yellow crystalline solid	[5]
Melting Point	233-234 °C (with decomposition)	[4][6]
UV Absorption Maxima	261, 264 nm	[6]
Solubility	Soluble in acetone	[5]

Biological Activity and Mechanism of Action

Flavipin is a versatile bioactive molecule with a broad spectrum of activities. It is produced by various fungi, including species of *Aspergillus*, *Epicoccum*, and *Chaetomium*.^{[1][6]} Its biological functions are largely attributed to its potent antioxidant and pro-apoptotic properties.

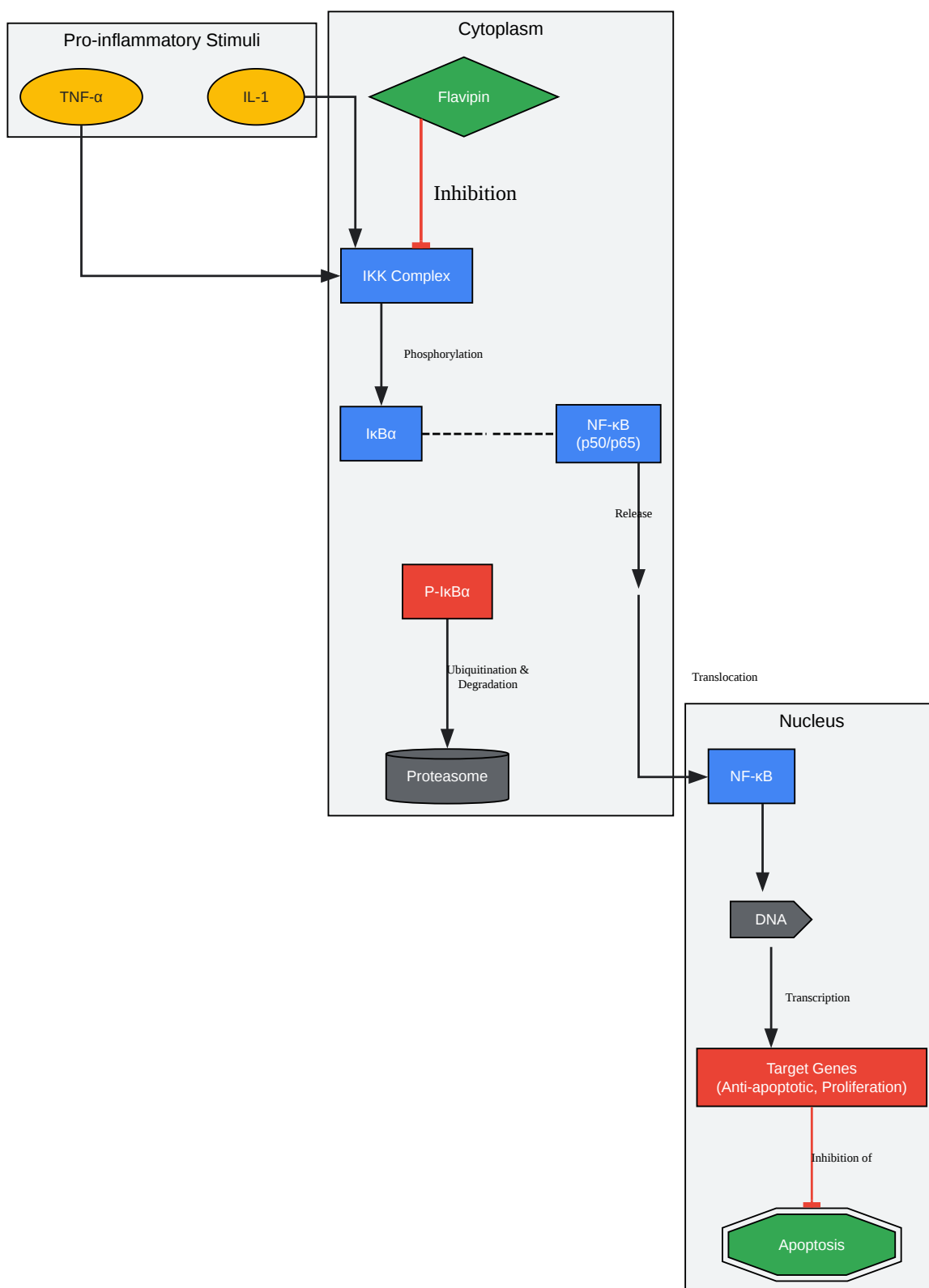
Antioxidant Activity

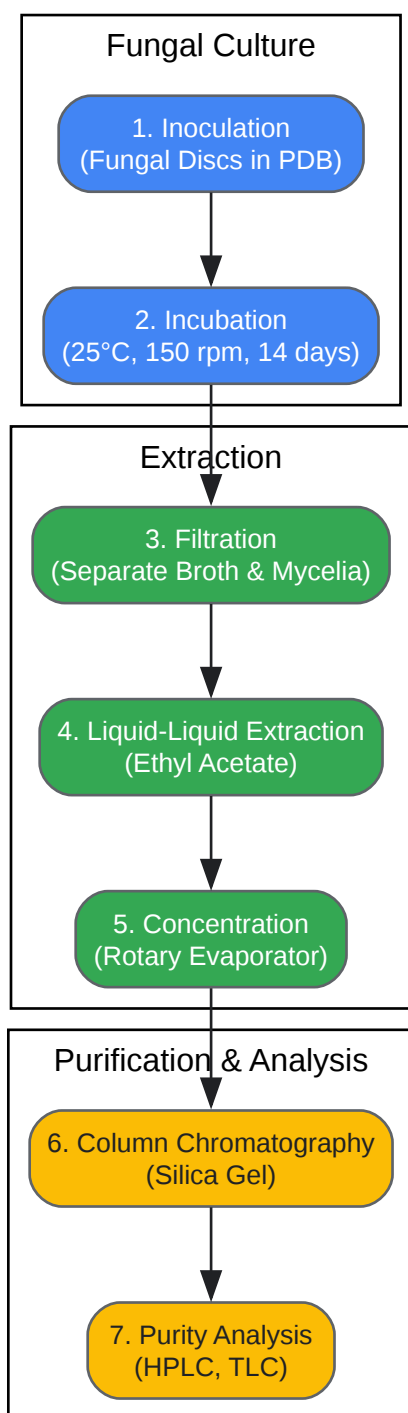
Flavipin has been demonstrated to be a potent antioxidant, effectively scavenging free radicals.^{[1][7]} Studies have shown that its antioxidant capacity is comparable or superior to common standards like butylated hydroxytoluene (BHT) and Trolox in various in vitro assays.^[8] The high antioxidant activity is positively correlated with the production yield of **Flavipin** from fungal extracts, indicating it is a major antioxidant component of these metabolites.^{[7][8]}

Anticancer and Pro-Apoptotic Activity

Emerging research highlights **Flavipin**'s potential as an anticancer agent. It has been identified as an apoptotic molecule that targets the Nuclear Factor-kappa B (NF-κB) signaling pathway.^[6] NF-κB is a protein complex that plays a critical role in regulating the immune response to infection and is implicated in cancer cell proliferation and survival. By inhibiting the NF-κB pathway, **Flavipin** can suppress cancer cell growth and induce programmed cell death (apoptosis).

Below is a diagram illustrating the proposed mechanism of **Flavipin**'s interaction with the NF- κ B signaling pathway.





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